

Essential Safety and Handling Protocols for NSC689857

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Compound of Interest

Compound Name: NSC689857

Cat. No.: B1680246

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Disclaimer: A specific Safety Data Sheet (SDS) for **NSC689857** could not be located. The following guidance is based on general best practices for handling potent, novel small-molecule inhibitors in a research laboratory setting. It is imperative that a comprehensive, site-specific risk assessment be conducted by qualified personnel before handling this compound.

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **NSC689857**, a potent inhibitor of EGFR and SCFSKP2. The information herein is intended to supplement, not replace, institutional safety protocols and the judgment of experienced laboratory personnel.

Quantitative Data Summary

The following table summarizes the available quantitative data for **NSC689857**.

Parameter	Value	Notes
IC ₅₀ (Skp2-Cks1)	36 µM	
IC ₅₀ (p27 ubiquitylation)	30 µM	
Solubility in DMSO	≥ 2.5 mg/mL (6.13 mM)	
Solubility in Ethanol	< 1 mg/mL	Insoluble
Solubility in Water	< 1 mg/mL	Insoluble

Personal Protective Equipment (PPE)

Given the unknown specific hazards of **NSC689857**, a cautious approach to personal protective equipment is warranted. The following PPE is recommended at a minimum:

- **Eye Protection:** ANSI Z87.1-compliant safety glasses or chemical splash goggles. A face shield should be worn when there is a significant risk of splashes.
- **Hand Protection:** Nitrile or neoprene gloves should be worn. Consider double-gloving, especially when handling the pure compound or concentrated solutions. Consult a glove compatibility chart for the specific solvents being used.
- **Body Protection:** A standard laboratory coat is required. For procedures with a higher risk of contamination, a disposable gown is recommended.
- **Respiratory Protection:** Work with **NSC689857**, particularly the solid form, should be conducted in a certified chemical fume hood to minimize the risk of inhalation. If a fume hood is not feasible, a risk assessment should be performed to determine if a respirator is necessary.

Operational Plan for Safe Handling

A systematic approach is crucial for minimizing exposure and ensuring safety during the handling of **NSC689857**.

1. Preparation and Planning:

- Conduct a thorough risk assessment for the planned experiment.
- Ensure all necessary PPE is available and in good condition.
- Verify that a chemical fume hood is available and functioning correctly.
- Prepare all necessary equipment and reagents before handling the compound.
- Have a spill kit readily accessible.

2. Handling the Compound:

- Perform all manipulations of solid **NSC689857** and concentrated solutions within a chemical fume hood.

- When weighing the solid compound, use a balance inside the fume hood or a vented balance enclosure.
- To dissolve, add solvent slowly to the solid to avoid generating dust.
- If sonication or heating is required to dissolve the compound, ensure the container is properly sealed.
- Clearly label all containers with the compound name, concentration, solvent, and date of preparation.

3. Experimental Procedures:

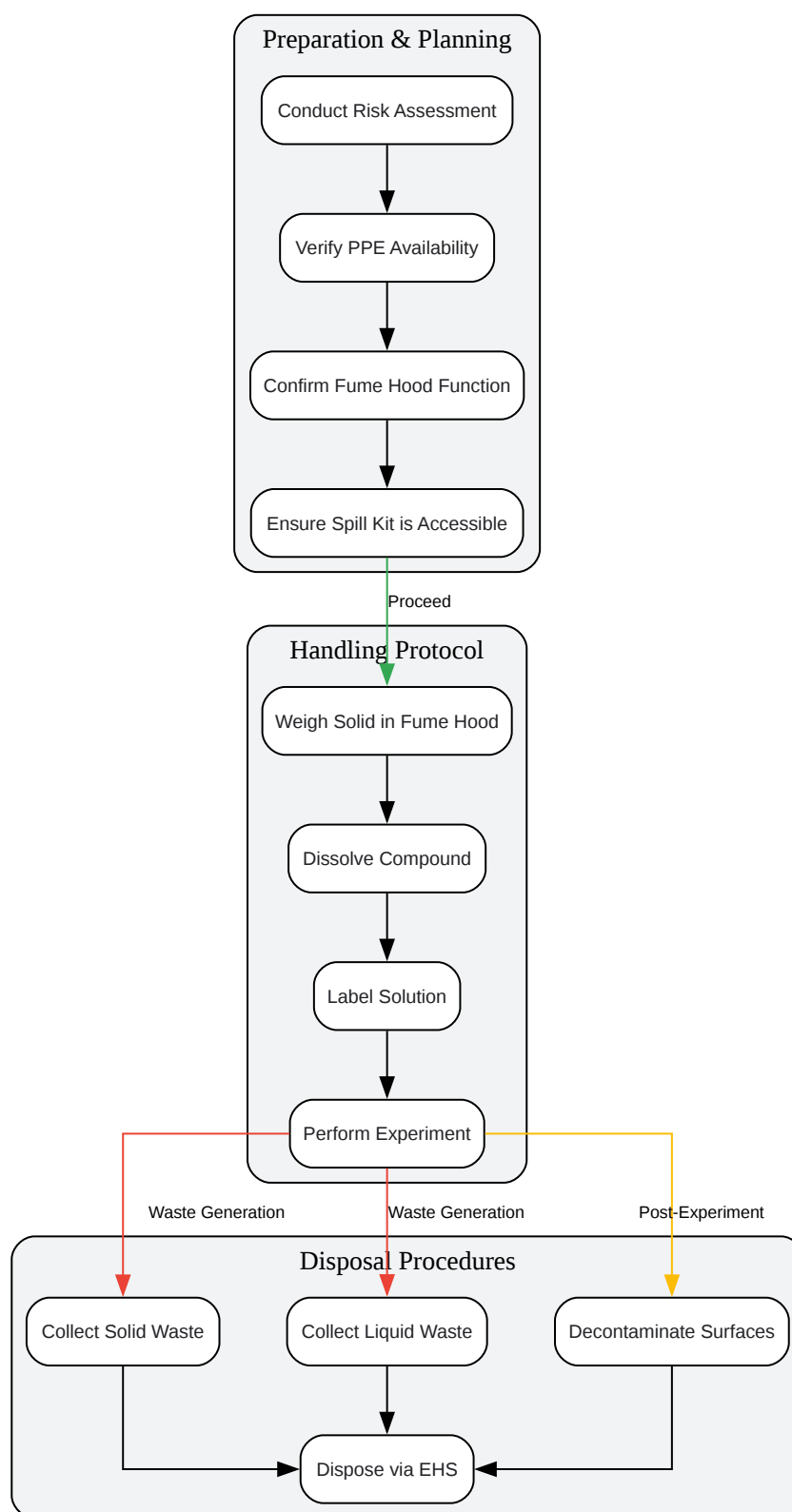
- Conduct all experimental steps involving **NSC689857** in a designated area.
- Avoid skin contact and inhalation.
- After handling, remove gloves and wash hands thoroughly with soap and water.

Disposal Plan

All waste contaminated with **NSC689857** must be treated as hazardous waste.

- Solid Waste: Collect all contaminated solid waste, including empty containers, pipette tips, and gloves, in a dedicated, labeled hazardous waste container.
- Liquid Waste: Collect all aqueous and organic solutions containing **NSC689857** in separate, clearly labeled hazardous waste containers. Do not mix incompatible waste streams.
- Decontamination: Decontaminate all surfaces and equipment that have come into contact with **NSC689857** using an appropriate solvent (e.g., 70% ethanol), and dispose of the cleaning materials as hazardous waste.
- Disposal: All hazardous waste must be disposed of through the institution's environmental health and safety (EHS) office. Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow and Safety Protocol



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Caption: Workflow for Safe Handling and Disposal of **NSC689857**.

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